physicochemical properties of substituted 2-pyrimidinethiols

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Compound of Interest

Compound Name:	*4-(2-Furyl)-2-pyrimidinethiol*
CAS No.:	*190579-95-4*
Cat. No.:	*B068290*

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Title: Physicochemical Profiling of Substituted 2-Pyrimidinethiols: A Technical Guide for Drug Discovery

Executive Summary Substituted 2-pyrimidinethiols represent a privileged scaffold in medicinal chemistry, serving as bioisosteres for nucleobases and precursors for diverse pharmacophores (e.g., antivirals, antimicrobials). However, their utility is often complicated by their ambident reactivity and prototropic tautomerism. This guide provides a rigorous analysis of their physicochemical properties, focusing on the thione-thiol equilibrium, ionization constants (pKa), and lipophilicity, supported by validated experimental protocols.

Part 1: The Tautomeric Equilibrium (The Core Property)

The defining physicochemical characteristic of 2-pyrimidinethiols is the prototropic equilibrium between the thione (1H-pyrimidine-2-thione) and thiol (pyrimidine-2-thiol) forms. Understanding this ratio is critical for predicting binding modes in protein pockets and reactivity patterns.

Structural Dominance

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Contrary to intuitive nomenclature ("-thiol"), the thione tautomer predominates in the solid state and in polar solvents (water, methanol). This is driven by the significant resonance stabilization energy of the thioamide moiety within the ring system.

- Thione Form: Characterized by a localized C=S double bond and an N-H proton. It is the primary species in physiological conditions.
- Thiol Form: Characterized by an aromatic pyrimidine ring and an S-H proton. This form becomes accessible in the gas phase or highly non-polar solvents, or when the nitrogen positions are sterically hindered or substituted.

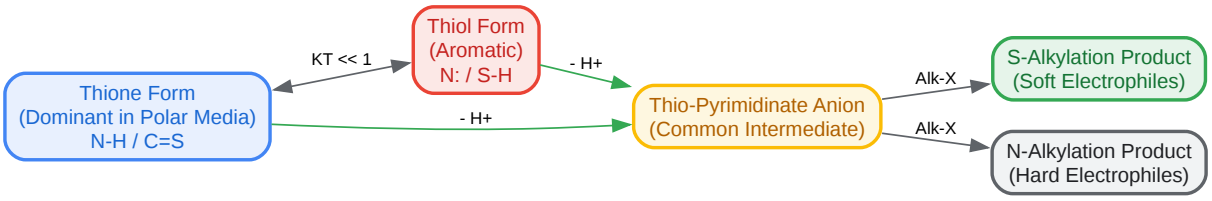
Substituent Effects on Tautomerism

The equilibrium constant (

) is sensitive to ring substitution:

- Electron-Withdrawing Groups (EWGs): Substituents at C-5 (e.g., -NO2, -CF3) decrease electron density, often stabilizing the thiol form slightly more than unsubstituted analogs, though the thione usually remains dominant.
- Electron-Donating Groups (EDGs): Substituents (e.g., -CH3, -NH2) tend to reinforce the thione form by increasing electron density on the ring nitrogens, making the N-H bond more favorable.

Figure 1: Tautomeric Equilibrium & Reactivity Logic



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Caption: The prototropic equilibrium favors the thione; however, deprotonation yields a resonance-stabilized anion that serves as the gateway to S- or N-substituted derivatives.

Part 2: Acid-Base Chemistry & Ionization (pKa)

For drug development, the ionization state at physiological pH (7.4) dictates membrane permeability and solubility. 2-Pyrimidinethiols are amphoteric.

Quantitative Data: Substituent Effects

The pKa values below refer to the deprotonation of the thione/thiol proton (yielding the anion).

Compound	Substituent	pKa (approx)	Electronic Effect
2-Mercaptopyrimidine	None	7.10	Reference Standard
4,6-Dimethyl-2-mercaptopyrimidine	4,6-Di-CH3	8.05	EDG (+I effect) decreases acidity
5-Nitro-2-mercaptopyrimidine	5-NO2	4.80	EWG (-M/-I effect) increases acidity
2-Mercapto-4-aminopyrimidine	4-NH2	8.50	Strong EDG decreases acidity

Note: Values are approximate aqueous pKa determinations at 25°C.

Experimental Protocol: Potentiometric pKa Determination

Objective: Determine the precise ionization constant of a novel 2-pyrimidinethiol derivative.

Reagents:

- Analyte (Substituted 2-pyrimidinethiol), 0.01 M stock in DMSO.
- Standardized 0.1 M NaOH and 0.1 M HCl.
- Ionic strength adjuster (0.1 M KCl).

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- Degassed HPLC-grade water.

Workflow:

- Preparation: Dissolve

  mol of analyte in a titration vessel containing 20 mL of 0.1 M KCl/Water mixture. (Ensure <5% DMSO to minimize solvent dielectric effects).

- Blank Calibration: Perform a blank titration with solvent only to calibrate the glass electrode slope.

- Titration:

  - Acidic Start: Acidify solution to pH 2.0 using 0.1 M HCl.

  - Titrant Addition: Add 0.1 M NaOH in 5

    L increments using an auto-titrator.

  - Equilibration: Allow 30 seconds stabilization per step. Record potential (mV) and pH.

- Data Analysis: Plot pH vs. Volume of NaOH. Use the Gran Plot method or non-linear regression (e.g., Hyperquad software) to identify the inflection point corresponding to the neutralization of the thioamide proton.

- Validation: Repeat in triplicate. SD should be < 0.05 pKa units.

Part 3: Lipophilicity (LogP) and Solubility

Lipophilicity in this class is highly pH-dependent due to the pKa being close to physiological pH.

- LogP (Neutral): The thione form is more polar than the thiol form due to the significant dipole moment of the thioamide.

- LogD (Distribution Coefficient): At pH 7.4, unsubstituted 2-mercaptopyrimidine (pKa ~7.1) exists as a mixture of neutral thione and anionic species. This significantly lowers membrane permeability compared to the intrinsic LogP of the neutral molecule.

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Strategic Insight: To maximize oral bioavailability, introduce lipophilic substituents (e.g., -CF3, -Cl) at the 4/6 positions to increase intrinsic LogP, or use N-alkylation strategies to lock the tautomer into a fixed, neutral form if the H-bond donor capacity of the thione is not required for target binding.

Part 4: Spectroscopic Characterization (Distinguishing Forms)

Correctly assigning the structure of a synthesized derivative requires specific spectroscopic markers.

UV-Vis Spectroscopy

- Thione Signature: Strong absorption band

  nm (attributed to

  and

  of the C=S chromophore).

- Thiol/S-Alkyl Signature: Blue shift (hypsochromic) to

  nm.

- Protocol: Dissolve compound in Methanol (polar) vs. Hexane (non-polar). A significant shift or disappearance of the 340 nm band in Hexane suggests tautomeric adjustment, though solubility often limits this.

IR Spectroscopy

- Thione: Strong band at

  (C=S stretch).

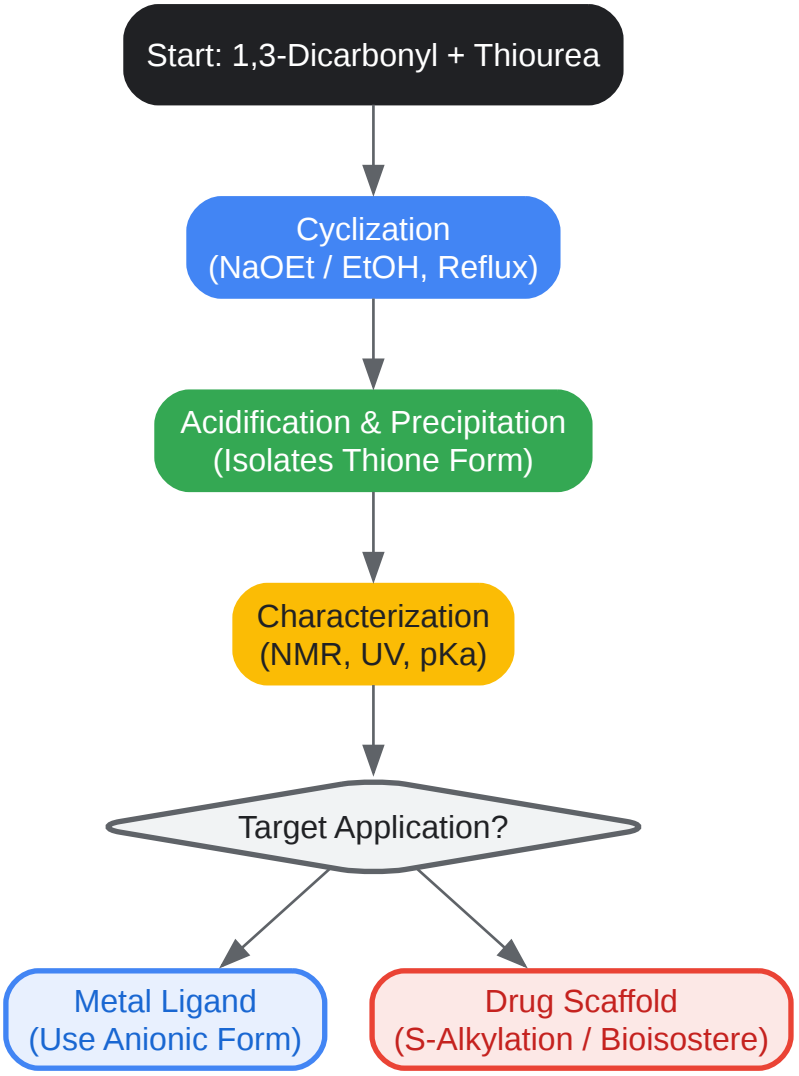
- Thiol: Weak band at

  (S-H stretch) – often invisible due to hydrogen bonding.

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Part 5: Experimental Synthesis Workflow

Figure 2: Synthesis and Characterization Pipeline



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Caption: Standard workflow for generating substituted 2-pyrimidinethiols via the Principal Synthesis (Traube-like condensation).

Step-by-Step Synthesis Protocol (4,6-Dimethyl-2-pyrimidinethiol):

- Condensation: In a round-bottom flask, dissolve thiourea (1.1 eq) and acetylacetone (1.0 eq) in absolute ethanol.

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- Catalysis: Add sodium ethoxide (1.2 eq) slowly.
- Reflux: Heat to reflux for 3–5 hours. The solution typically turns yellow/orange.
- Workup: Cool to room temperature. The sodium salt of the product may precipitate.
- Neutralization: Pour the reaction mixture into ice water and acidify with glacial acetic acid to pH 5.0. The free thione precipitates as a yellow solid.
- Purification: Recrystallize from Ethanol/Water (1:1).
- Validation: Check Melting Point (approx 210-212°C) and H-NMR (Look for absence of S-H peak, presence of broad N-H).

References

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